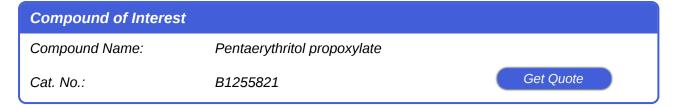


Pentaerythritol Propoxylate: A Technical Guide to its Molecular Characteristics

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular weight and chemical formula of **pentaerythritol propoxylate**. Given its polymeric nature, **pentaerythritol propoxylate** does not have a single molecular weight but rather a distribution of weights depending on the extent of propoxylation. This document consolidates available data, outlines methodologies for its characterization, and presents visual representations of its structure and analytical workflows.

Molecular Weight and Formula

Pentaerythritol propoxylate is a branched polyether polyol synthesized by the propoxylation of pentaerythritol. The final molecular weight is contingent on the number of propylene oxide (PO) units that are added to the four hydroxyl groups of the pentaerythritol core. This variability is often expressed in commercial products with a designation such as "(n/m PO/OH)," where 'n' represents the average number of PO units and 'm' is the number of terminal hydroxyl groups (which is typically 4 for this molecule).

The generalized chemical formula for **pentaerythritol propoxylate** is $C[CH_2(OCH_2CH(CH_3))_nOH]_4.[1][2]$ The degree of polymerization, 'n', can vary, leading to a range of molecular weights.

Data Summary



The following table summarizes the molecular weight and formula for various forms of **pentaerythritol propoxylate** found in commercially available products and chemical databases.

Designation	Average Molecular Weight (Mn) (g/mol)	Molecular Formula	Source(s)
Pentaerythritol propoxylate	212.24	C8H20O6	[3][4]
Pentaerythritol propoxylate (5/4 PO/OH)	~426	Not specified	[1][2][5][6]
Pentaerythritol propoxylate (5/4 PO/OH)	504.61	C22H48O12	[7][8][9]
Pentaerythritol propoxylate (17/8 PO/OH)	~629	Not specified	[8][9]

Note: The discrepancy in molecular weight for the (5/4 PO/OH) designation may arise from different manufacturing processes or analytical methods used by various suppliers.

Experimental Protocols for Molecular Weight Determination

Determining the molecular weight of a polymer like **pentaerythritol propoxylate** requires specialized analytical techniques. While specific protocols for this exact molecule are proprietary to manufacturers, the following are standard methods employed for the characterization of polyols and polyethers.

Gel Permeation Chromatography (GPC) / Size Exclusion Chromatography (SEC)



GPC/SEC is a widely used technique to determine the molecular weight distribution of polymers.[10][11][12]

Methodology:

- Sample Preparation: A dilute solution of the **pentaerythritol propoxylate** sample is prepared in a suitable solvent (e.g., tetrahydrofuran THF).
- Instrumentation: A GPC/SEC system equipped with a pump, injector, a series of columns packed with porous gel, and a detector (typically a refractive index detector for polyols) is used.[11]
- Separation: The sample solution is injected into the mobile phase, which flows through the columns. Larger molecules elute first as they are excluded from the pores of the gel, while smaller molecules penetrate the pores and have a longer elution time.[12]
- Calibration: The system is calibrated using polymer standards of known molecular weights (e.g., polystyrene standards). A calibration curve of log(molecular weight) versus elution time is generated.[10]
- Data Analysis: The elution profile of the pentaerythritol propoxylate sample is compared to
 the calibration curve to determine its number-average molecular weight (Mn), weightaverage molecular weight (Mw), and polydispersity index (PDI = Mw/Mn).[10]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for detailed structural elucidation and can be used to determine the number-average molecular weight through end-group analysis.[1][2][13]

Methodology:

- Sample Preparation: The **pentaerythritol propoxylate** sample is dissolved in a suitable deuterated solvent (e.g., CDCl₃ or DMSO-d₆).
- Data Acquisition: ¹H NMR and ¹³C NMR spectra are acquired.
- End-Group Analysis: The ¹H NMR spectrum is used to identify the signals corresponding to the terminal hydroxyl protons and the protons of the repeating propylene oxide units. By



integrating the areas of these respective signals, the ratio of end-groups to repeating units can be calculated, which allows for the determination of the average degree of polymerization and subsequently, the number-average molecular weight (Mn).[14]

Mass Spectrometry (MS)

Mass spectrometry, particularly with soft ionization techniques like Matrix-Assisted Laser Desorption/Ionization (MALDI) or Electrospray Ionization (ESI), can be used to determine the molecular weight distribution of polymers.[7][15][16]

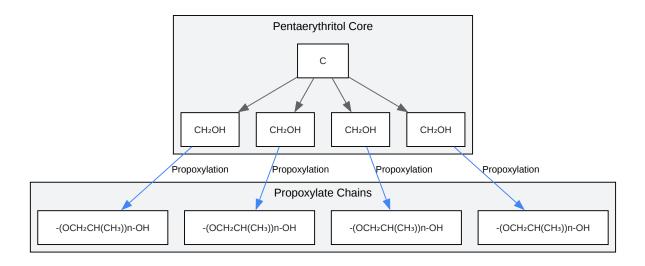
Methodology:

- Sample Preparation: The pentaerythritol propoxylate sample is mixed with a suitable matrix (for MALDI) or dissolved in an appropriate solvent with a salt (for ESI) to facilitate ionization.
- Ionization: The sample is ionized using either a laser (MALDI) or a high voltage (ESI).
- Mass Analysis: The resulting ions are separated based on their mass-to-charge ratio (m/z) in a mass analyzer (e.g., time-of-flight - TOF).
- Data Analysis: The resulting spectrum shows a distribution of peaks, each corresponding to a polymer chain of a specific length. This data can be used to calculate the molecular weight averages (Mn and Mw).[16]

Visualizations

The following diagrams illustrate the chemical structure and a generalized workflow for molecular weight determination.

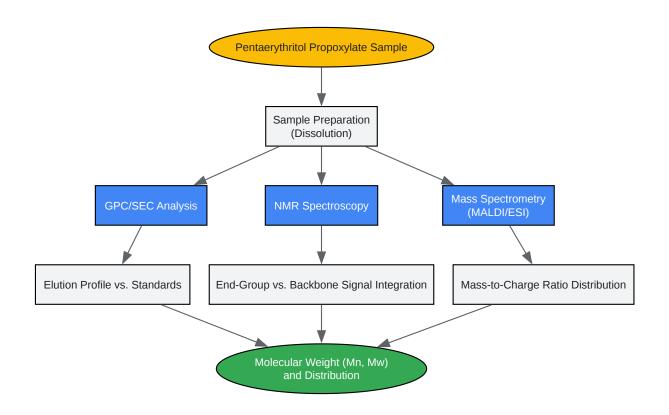




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Caption: Chemical structure of pentaerythritol propoxylate.





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Caption: Workflow for molecular weight determination.

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- To cite this document: BenchChem. [Pentaerythritol Propoxylate: A Technical Guide to its Molecular Characteristics]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1255821#pentaerythritol-propoxylate-molecular-weight-and-formula]

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